

Personal protective equipment for handling 3,4-Dimethoxybenzoyl chloride

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Compound of Interest

Compound Name: 3,4-Dimethoxybenzoyl chloride

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Essential Safety and Handling Guide for 3,4-Dimethoxybenzoyl Chloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3,4-Dimethoxybenzoyl chloride** (Veratroyl chloride) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Identifier and Physical Properties

Property	Value	Reference
Synonym	Veratroyl chloride	
CAS Number	3535-37-3	
Molecular Formula	(CH ₃ O) ₂ C ₆ H ₃ COCl	
Molecular Weight	200.62 g/mol	
Appearance	Light grey solid	[1]
Melting Point	68 - 73 °C (154.4 - 163.4 °F)	[1]
Hazard Class	8 (Corrosive)	
Signal Word	Danger	
Hazard Statements	H314: Causes severe skin burns and eye damage	

Hazard Summary

3,4-Dimethoxybenzoyl chloride is a corrosive solid that reacts violently with water, liberating toxic hydrogen chloride gas.[1][2] It is harmful if swallowed, inhaled, or in contact with skin.[2] Due to its reactivity with moisture, it must be handled under inert, dry conditions.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory to prevent exposure. The following equipment must be worn at all times when handling this compound.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields, or a full-face shield. [3] [4]	Protects against splashes and corrosive dust that can cause severe eye damage. [3]
Skin Protection	- Gloves: Thick nitrile or butyl rubber gloves. - Clothing: Flame-retardant and chemical-resistant lab coat or apron. - Footwear: Closed-toe shoes, preferably chemical-resistant boots. [3] [5]	Provides a barrier against skin contact, which can cause severe burns. [3]
Respiratory Protection	A NIOSH-approved N95 dust mask for handling the solid. If aerosols are generated or in case of poor ventilation, a full-face respirator with appropriate cartridges is required. [3] [4]	Prevents inhalation of harmful dust and vapors. [4]

Operational Plan: Step-by-Step Handling Protocol

All operations must be conducted in a certified chemical fume hood to ensure proper ventilation.[\[2\]](#)[\[3\]](#)

1. Preparation and Pre-Handling Check:

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Gather all necessary equipment (glassware, spatulas, reagents) and ensure they are completely dry.
- Designate a specific area within the fume hood for the handling of **3,4-Dimethoxybenzoyl chloride**.
- Have spill control materials (e.g., dry sand, sodium bicarbonate) and an appropriate fire extinguisher (dry chemical or carbon dioxide) readily available.[\[1\]](#)

2. Handling the Compound:

- Work under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.
[1]
- Carefully open the container. Avoid creating dust.[3]
- Use a clean, dry spatula to transfer the desired amount of the solid.
- Keep the container tightly closed when not in use.[1]
- Avoid contact with incompatible materials such as strong oxidizing agents, strong bases, and water.[1]

3. Post-Handling:

- Thoroughly decontaminate any equipment that has come into contact with the chemical.
- Wash hands and any exposed skin thoroughly with soap and water after handling.[1]
- Clean the work area within the fume hood.

Emergency and First-Aid Procedures

In case of any exposure, immediate action is critical.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[1]
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1]

Disposal Plan

Proper disposal is crucial to ensure laboratory and environmental safety. **3,4-Dimethoxybenzoyl chloride** must be treated as hazardous waste.^[6]

1. Quenching Protocol (Neutralization):

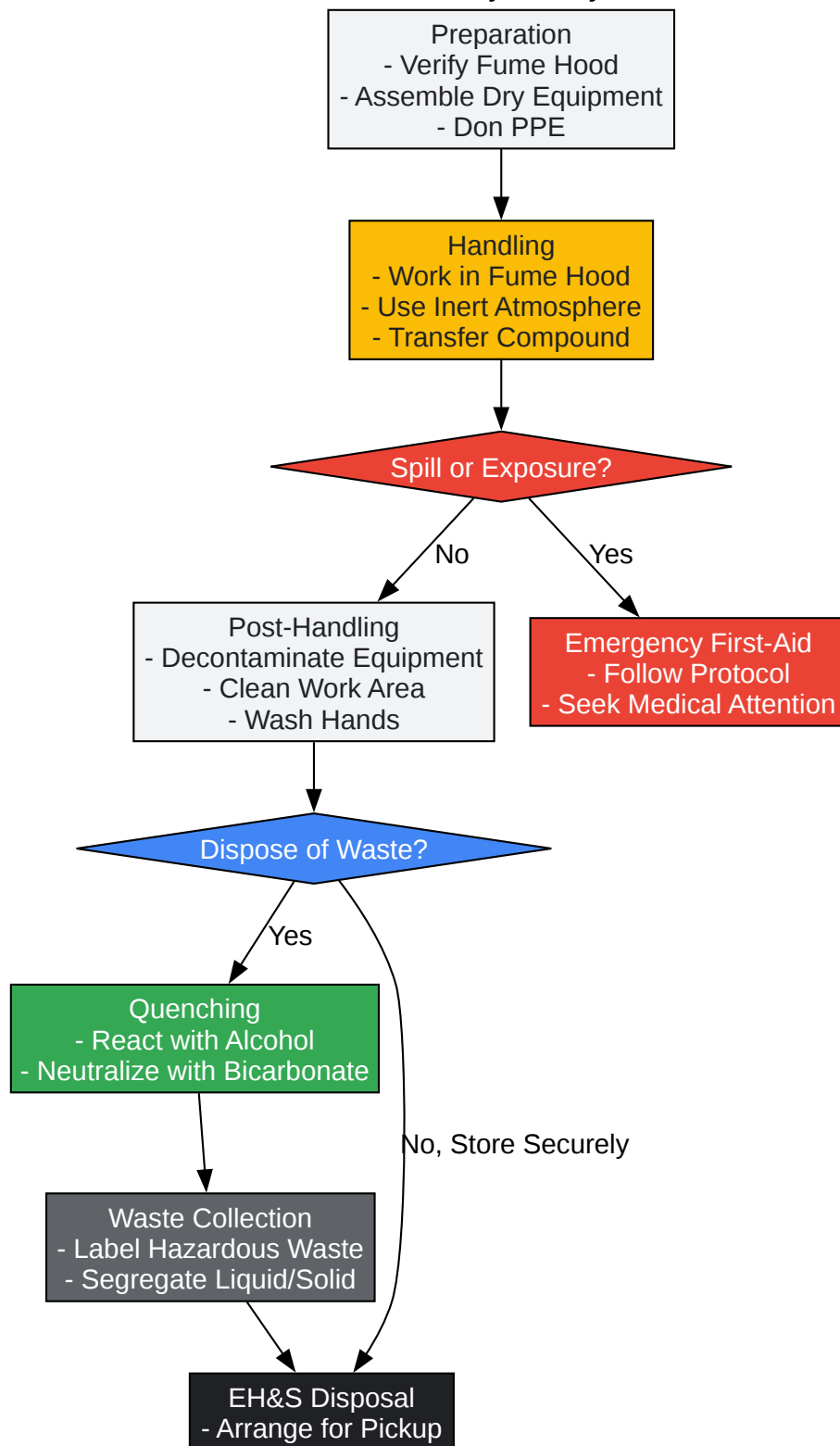
- Never dispose of active **3,4-Dimethoxybenzoyl chloride** directly. It must first be "quenched" (safely reacted to a less reactive form).^[6]
- This procedure must be performed in a chemical fume hood.^[6]
- Slowly and carefully add the **3,4-Dimethoxybenzoyl chloride** to a stirred, cold (ice bath) solution of isopropanol or another secondary alcohol. This will convert the reactive acyl chloride to a less reactive ester.
- After the reaction is complete, the resulting solution can be neutralized. Slowly add a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acidic components.
- Check the pH to ensure it is between 5.5 and 9.5 before proceeding.^[7]

2. Waste Collection and Disposal:

- The quenched and neutralized solution must be collected in a clearly labeled hazardous waste container.^[6]
- Do not pour the quenched solution down the drain.^[6]
- Contaminated materials (e.g., gloves, paper towels, spatulas) should be collected in a separate, clearly labeled solid hazardous waste container.
- Arrange for pickup and disposal by your institution's Environmental Health & Safety (EH&S) department.^{[1][6]}

Workflow for Safe Handling and Disposal

Workflow for 3,4-Dimethoxybenzoyl Chloride



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Caption: Workflow for the safe handling and disposal of **3,4-Dimethoxybenzoyl chloride**.

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